

Personal protective equipment for handling DCPLA-ME

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Compound of Interest

Compound Name: DCPLA-ME

Cat. No.: B2353985

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Essential Safety and Handling Guide for DCPLA-ME

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **DCPLA-ME**, a potent PKC ϵ activator utilized in neurodegenerative disease research.

In the fast-paced environment of scientific discovery, maintaining a steadfast commitment to safety is paramount. This document provides essential, immediate safety and logistical information for the handling of **DCPLA-ME** (DCPLA methyl ester), a valuable tool in the study of neurodegenerative diseases. By adhering to these procedural guidelines, researchers can minimize risks and ensure a safe laboratory environment.

Understanding the Compound: Key Chemical Properties

DCPLA-ME is the methyl ester form of DCPLA and acts as a potent activator of protein kinase C epsilon (PKC ϵ).^[1] It is a crucial compound for researchers investigating potential therapeutic avenues for conditions such as Alzheimer's disease.^[2]

Property	Value	Source
Molecular Weight	322.53	[1]
CAS Number	56687-67-3	[1]
Form	Typically supplied as a powder or in solution.	General Knowledge
Solubility	Soluble in DMSO (15.62 mg/mL at 25°C).	[1]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years.	[1]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month.	[1]

Hazard Identification and Personal Protective Equipment (PPE)

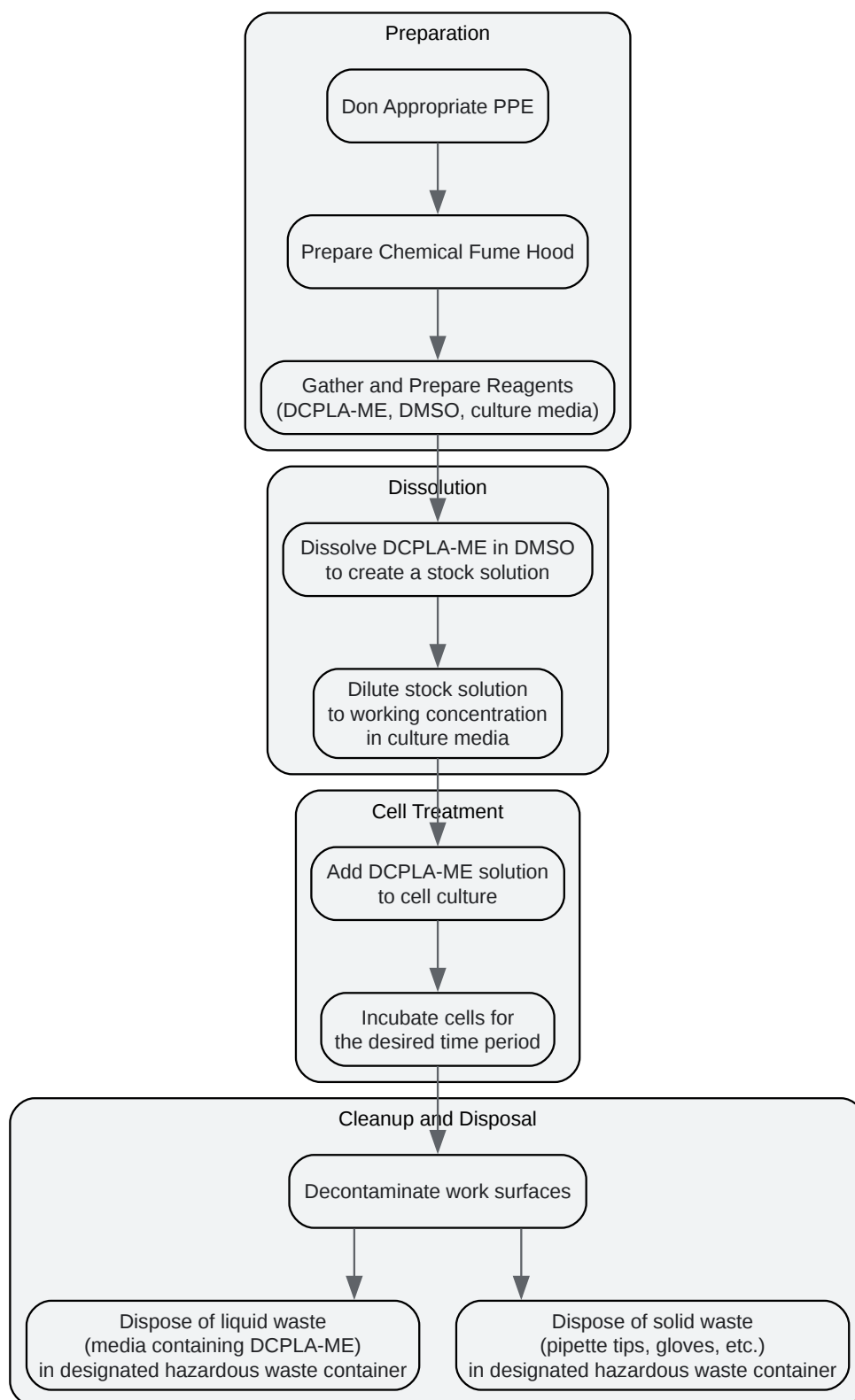
As a research chemical, the full toxicological properties of **DCPLA-ME** may not be fully characterized. Therefore, it is crucial to treat the compound as potentially hazardous. A comprehensive Safety Data Sheet (SDS) for **DCPLA-ME** was not publicly available at the time of this publication. In the absence of a specific SDS, the following PPE recommendations are based on general best practices for handling research-grade organic chemicals and information from the SDS of a structurally similar compound, 2,6-DICHLOROPHENYLACETIC ACID METHYL ESTER.

Always handle **DCPLA-ME** in a well-ventilated area, preferably within a chemical fume hood.

PPE Category	Recommendation	Rationale
Eye Protection	Chemical safety goggles that meet ANSI Z87.1 standards.	Protects against splashes of the chemical or its solvent.
Hand Protection	Nitrile or butyl rubber gloves. Inspect gloves for any tears or punctures before use. Change gloves immediately if they become contaminated.	Provides a barrier against skin contact. DMSO, a common solvent for DCPLA-ME, can facilitate the absorption of other chemicals through the skin.
Body Protection	A buttoned, knee-length laboratory coat.	Protects skin and personal clothing from spills.
Respiratory Protection	Generally not required when handled in a fume hood. If working outside of a fume hood or with large quantities, a risk assessment should be conducted to determine if a respirator is necessary.	Minimizes inhalation of any aerosols or vapors.

Experimental Workflow and Handling Procedures

The following is a generalized workflow for handling **DCPLA-ME** in a typical cell culture experiment. This should be adapted to the specific requirements of your experimental protocol.



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References

- 1. abmole.com [abmole.com]
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